

Essential Safety and Logistical Information for Handling Ortetamine, (S)-

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Compound of Interest

Compound Name: Ortetamine, (S)-

Cat. No.: B12682682

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: **Ortetamine, (S)-**, also known as 2-methylamphetamine, is a stimulant of the amphetamine class and is classified as a Schedule II Controlled Substance in the United States.^[1] This designation indicates a high potential for abuse, which may lead to severe psychological or physical dependence. All handling, storage, and disposal of this substance must be in strict accordance with local, state, and federal regulations for controlled substances. The information provided here is for guidance and does not supersede any legal or institutional requirements. A substance-specific Safety Data Sheet (SDS) should be obtained and reviewed before any handling.

Personal Protective Equipment (PPE)

Due to the hazardous nature of **Ortetamine, (S)-**, appropriate personal protective equipment must be worn at all times to minimize the risk of exposure.

PPE Category	Minimum Requirements
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Double gloving is recommended.
Eye/Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield should be worn if there is a risk of splashes.
Skin and Body Protection	A lab coat or chemical-resistant apron. Full-body protection may be required for large-scale operations or in the event of a spill.
Respiratory Protection	A properly fitted respirator (e.g., N95 or higher) is recommended, especially when handling powders or creating aerosols. Work should be conducted in a certified chemical fume hood.

Operational Plans

Handling and Storage

- **Controlled Access:** **Ortetamine, (S)-** must be stored in a securely locked, substantially constructed cabinet or safe. Access should be restricted to authorized personnel only.
- **Ventilation:** All handling of **Ortetamine, (S)-** that may generate dust or aerosols should be performed in a certified chemical fume hood to prevent inhalation exposure.
- **Record Keeping:** Meticulous records of all quantities received, used, and disposed of must be maintained in a controlled substance logbook, in compliance with regulatory requirements.
- **Hygiene:** Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in areas where the substance is handled. Wash hands thoroughly after handling.

Emergency Procedures

- **In case of Skin Contact:** Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.

- In case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

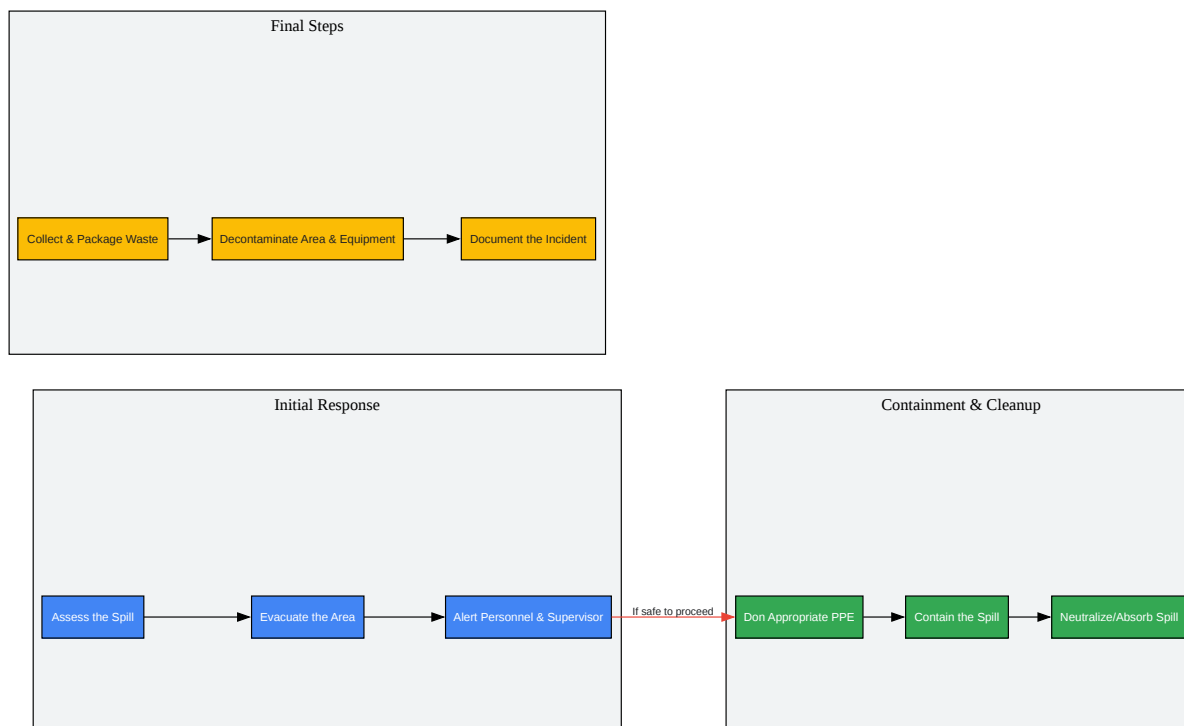
Disposal Plan

The disposal of **Ortetamine, (S)-** is strictly regulated. It is crucial to recognize that controlled substances cannot be discarded with general medical waste.^[2]

- Regulatory Compliance: All disposal must be conducted in accordance with federal and local regulations for controlled substances. This typically involves using a licensed reverse distributor or following specific on-site destruction protocols that have been approved by the relevant authorities.
- Waste Characterization: The waste must be characterized as hazardous or non-hazardous pharmaceutical waste, in addition to its controlled substance classification, to ensure proper disposal pathways.
- Do Not Dispose in Medical Waste: Controlled substances should never be disposed of in medical waste containers.^[2]

Spill Response Workflow

The following diagram outlines a general workflow for responding to a chemical spill of **Ortetamine, (S)-**.



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References

- 1. Ortetamine - Wikipedia [en.wikipedia.org]
- 2. securewaste.net [securewaste.net]
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